

venetoclax versus bendamustine-rituximab in CLL MURANO trial

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Venetoclax

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Efficacy and Safety Comparison

Outcome Measure	Venetoclax + Rituximab (VenR)	Bendamustine + Rituximab (BR)	Significance
Median PFS	54.7 months [1] [2]	17.0 months [1] [2]	HR 0.23; P < .0001 [2]
7-Year PFS Rate	23.0% [1] [2]	All patients progressed [2]	-
7-Year OS Rate	69.6% [1] [2]	51.0% [1] [2]	HR 0.53; P = .0002 [2]
Median OS	Not Reached [2]	87.8 months [2]	-
Undetectable MRD (uMRD) at EOT	Associated with superior PFS [3] [4]	-	-
Common Grade 3/4 AE	Neutropenia (63-65%) [5]	Information missing	-
Fatal Adverse Events	9.3% [2]	9.0% [2]	-

Key Clinical and Methodological Details

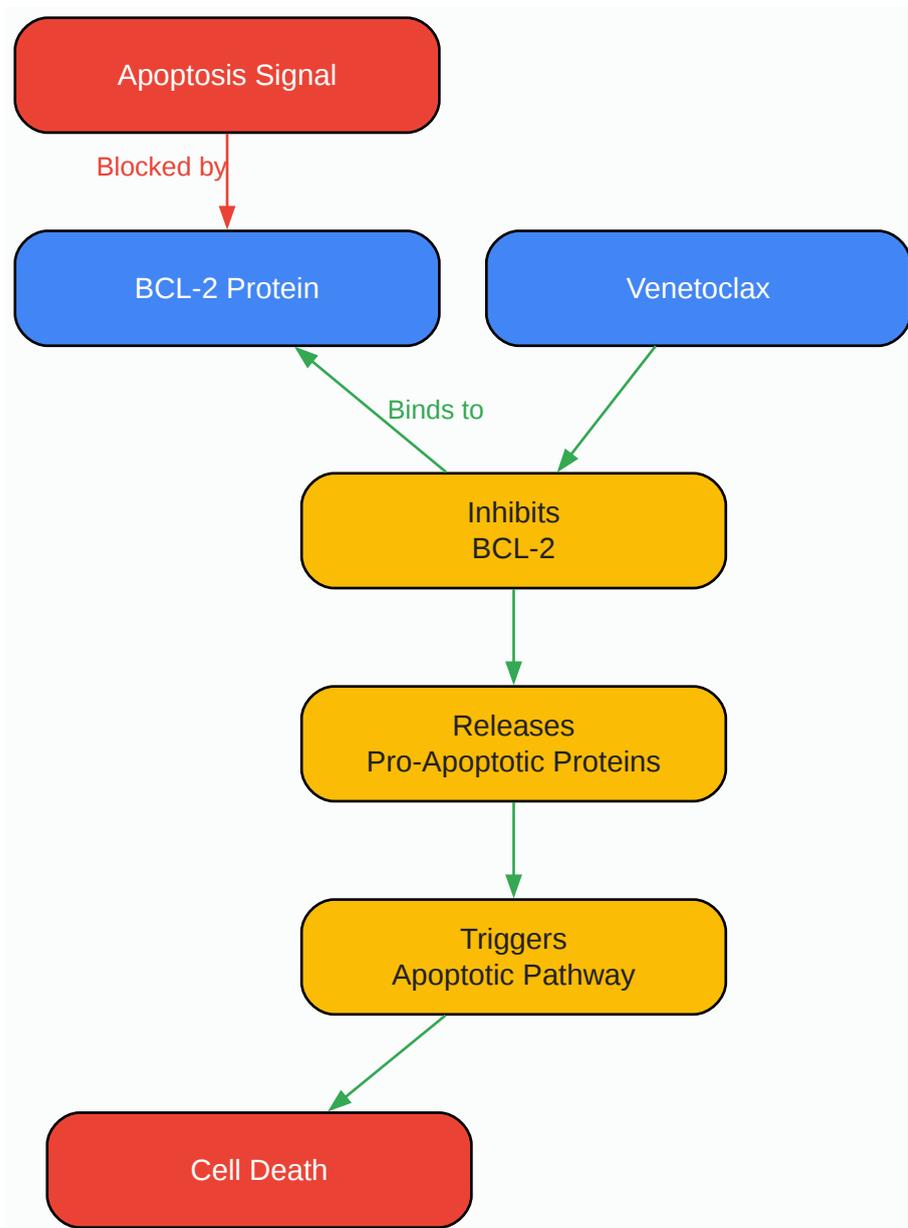
The MURANO trial was a pivotal, global, open-label, phase III study that randomized 389 patients with relapsed/refractory CLL (1-3 prior lines of therapy) to receive either VenR or BR [5] [4].

- **Treatment Regimens:** The VenR arm received **fixed-duration therapy: venetoclax** for 2 years (after a 5-week dose ramp-up) and rituximab for the first 6 months. The BR arm received standard chemoimmunotherapy for 6 months [5].
- **Primary Endpoint: Investigator-assessed Progression-Free Survival (PFS)** [5] [2].
- **Key Secondary Endpoints:** Overall survival (OS), overall response rate (ORR), and minimal residual disease (MRD) status [5].

A central finding was the prognostic value of **undetectable Minimal Residual Disease (uMRD)**. Patients achieving uMRD at the end of combination therapy had significantly longer PFS. The median PFS from the end of treatment was **52.5 months for patients with uMRD** versus **18.0 months for those with detectable MRD** [1]. uMRD was less frequently achieved in patients with high-risk genetic features like **genomic complexity, TP53 mutation, or NOTCH1 mutation** [3].

For patients whose disease progressed after initial VenR treatment, a substudy evaluated **retreatment with VenR**. In 25 retreated patients, the median PFS was **23.3 months**, with a best overall response rate of **72%**, indicating that retreatment is a viable clinical option [1] [2].

The following diagram illustrates the core mechanism of action for **venetoclax** that underlies its clinical efficacy.



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Conclusion for Clinical Practice

The final analysis of the MURANO trial provides strong evidence supporting **fixed-duration VenR** as a standard of care for relapsed/refractory CLL. Its key advantages include:

- **Superior long-term survival** benefits over BR, sustained years after treatment completion [1] [2].
- A **finite treatment course** that can lead to durable treatment-free remissions, particularly for patients who achieve uMRD [1] [4].

- An **acceptable safety profile** consistent with known effects of the drugs, with no new long-term safety concerns identified [2].

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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